

Navigating the Safety Profile of Hydroxy-PEG6-Boc: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG6-Boc

Cat. No.: B608017

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **Hydroxy-PEG6-Boc** (CAS No. 297162-47-1), a versatile bifunctional linker commonly employed in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and other drug conjugates. While specific quantitative toxicological and environmental data for this compound are limited in publicly available literature, this document synthesizes the existing hazard information, outlines standard experimental protocols for safety assessment, and provides visual workflows to guide safe handling and risk evaluation.

Hazard Identification and Classification

Hydroxy-PEG6-Boc is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as a substance that requires careful handling due to its potential to cause irritation. The primary hazards are associated with skin, eye, and respiratory contact.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

The signal word associated with these classifications is "Warning".

Physical and Chemical Properties

Detailed quantitative physical and chemical properties for **Hydroxy-PEG6-Boc** are not extensively reported. The available information is summarized below.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₈ H ₃₆ O ₉
Molecular Weight	396.47 g/mol
Appearance	Solid or liquid
Purity	Typically >95%
Density	Approximately 1.086 g/cm ³
Flash Point	No data available
Boiling Point	No data available
Melting Point	No data available
Solubility	Soluble in DMSO, DCM, DMF
Storage Temperature	2-8°C, sealed in a dry environment

Toxicological and Ecotoxicological Data

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration), as well as ecotoxicological data, are not readily available for **Hydroxy-PEG6-Boc**. The GHS classification indicates that the primary toxicological concerns are irritant effects. It is noted that the toxicological properties have not been fully investigated.

Table 3: Summary of Toxicological and Ecotoxicological Data

Data Point	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Ecotoxicity	No data available

Experimental Protocols for Safety Assessment

In the absence of specific experimental data for **Hydroxy-PEG6-Boc**, this section outlines the standard methodologies, based on OECD (Organisation for Economic Co-operation and Development) guidelines, that would be employed to determine the key safety parameters.

Acute Oral Toxicity Assessment (Following OECD Guideline 423)

The acute toxic class method is a stepwise procedure using a limited number of animals to classify a substance into a GHS toxicity category.

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Dose Administration:** The substance is administered orally by gavage at one of the defined starting dose levels (e.g., 300 mg/kg or 2000 mg/kg).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.

- **Stepwise Procedure:** Depending on the outcome (mortality or no mortality), the dose for the next group of animals is adjusted up or down. The procedure is stopped when a confident classification can be made.

Skin Irritation/Corrosion Testing (Following OECD Guideline 439 - In Vitro)

This in vitro method uses a reconstructed human epidermis model to assess skin irritation potential, avoiding the use of live animals.

- **Test System:** A commercially available reconstructed human epidermis model is used.
- **Application:** A small amount of the test substance is applied topically to the surface of the tissue.
- **Incubation:** The tissue is incubated for a defined period (e.g., 60 minutes).
- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is determined using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.^[1]

Eye Irritation/Corrosion Testing (Following OECD Guideline 492 - In Vitro)

This guideline describes procedures using reconstructed human cornea-like epithelium to identify chemicals that cause serious eye damage or irritation.

- **Test System:** A reconstructed human cornea-like epithelium model is employed.
- **Exposure:** The test substance is applied to the epithelial surface for a set duration.
- **Endpoint Measurement:** Cell viability is measured after exposure. A significant decrease in viability indicates the potential for eye irritation or serious eye damage.

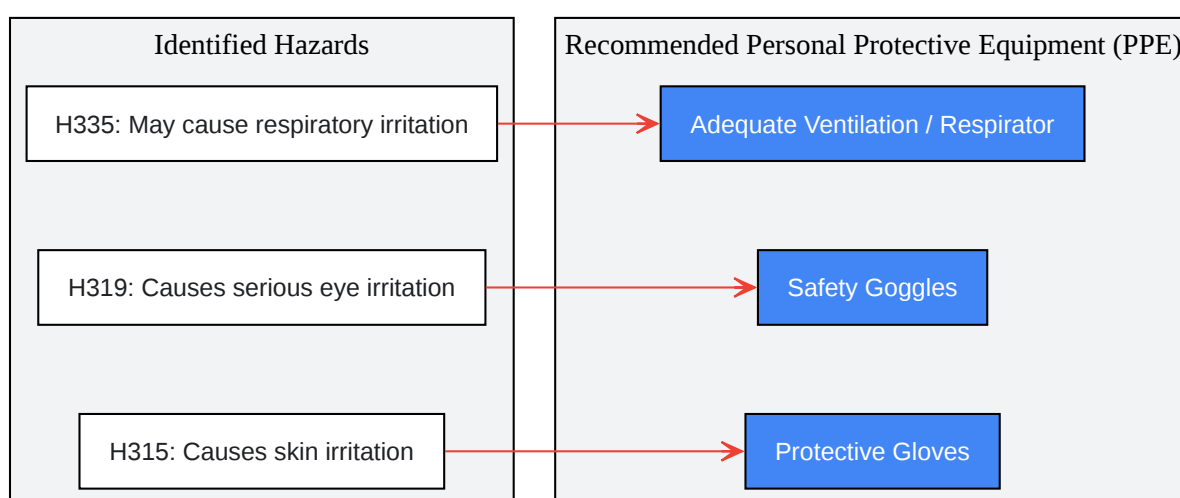
Ready Biodegradability (Following OECD Guideline 301)

These tests evaluate the potential for a chemical to be rapidly biodegraded by microorganisms in an aerobic aqueous environment.

- **Inoculum:** A mixed population of microorganisms from a source like activated sludge is used.
- **Test Medium:** The test substance is added as the sole source of organic carbon to a mineral medium.
- **Incubation:** The mixture is incubated under aerobic conditions for 28 days.
- **Measurement:** Biodegradation is monitored by measuring parameters such as dissolved organic carbon (DOC) removal, CO₂ evolution, or oxygen consumption.^{[2][3][4]} Pass levels for ready biodegradability are typically $\geq 70\%$ for DOC removal or $\geq 60\%$ for CO₂ evolution or oxygen demand within a 10-day window.^[2]

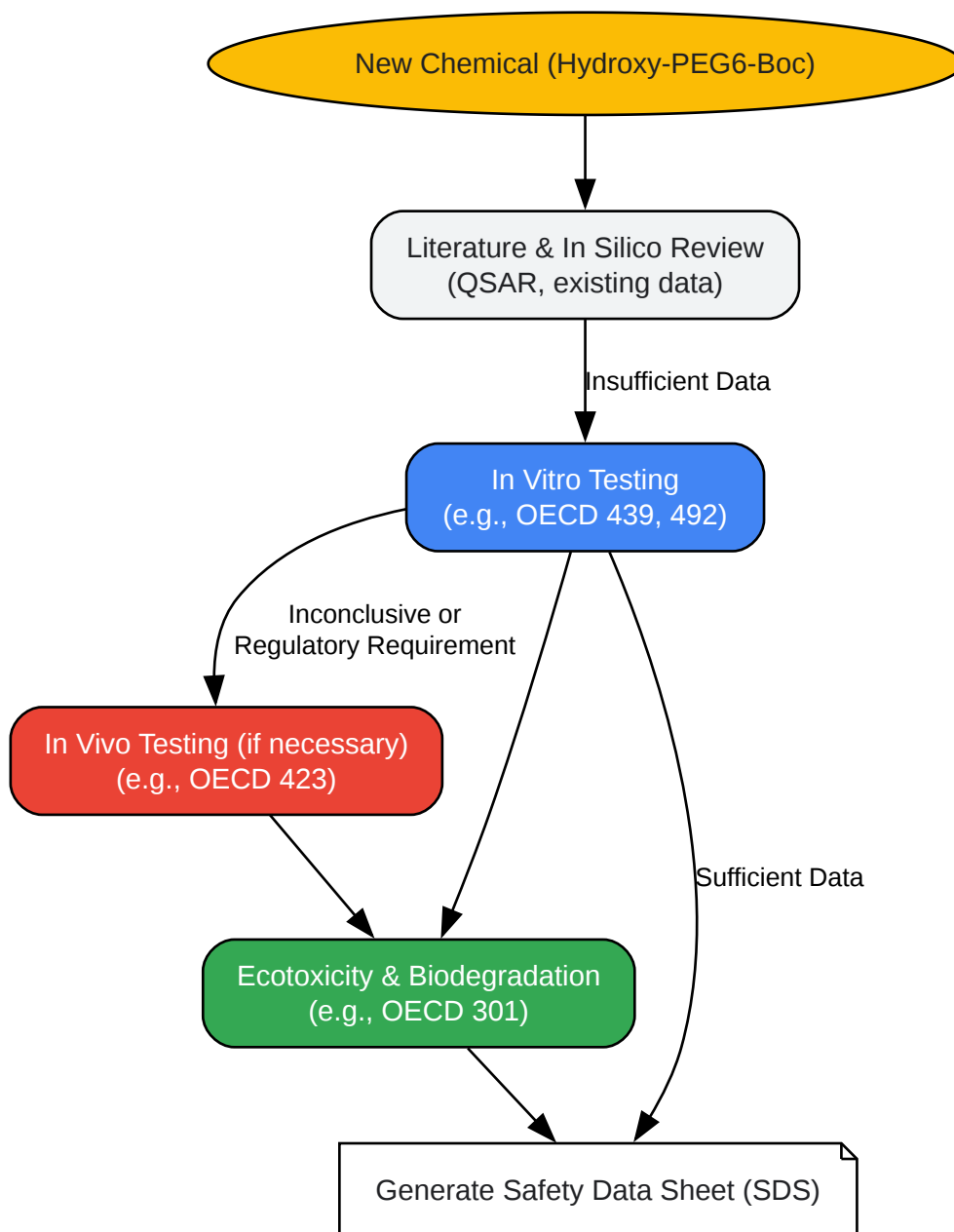
Visualizing Safety Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key workflows and logical connections in the safety assessment and handling of **Hydroxy-PEG6-Boc**.



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Caption: Relationship between GHS hazards and recommended PPE.



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Caption: Tiered workflow for chemical safety assessment.

Safe Handling and Emergency Procedures

Based on the known hazards, the following precautions are recommended:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear nitrile or other suitable chemical-resistant gloves. A lab coat should be worn to prevent skin contact.
 - Respiratory Protection: If working outside of a fume hood or if dust/aerosols may be generated, use a NIOSH-approved respirator.
- First Aid Measures:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - In case of skin contact: Wash off with soap and plenty of water. Get medical attention if irritation develops.
 - If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
 - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Spill and Disposal:
 - Absorb spills with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste.
 - Dispose of waste in accordance with local, state, and federal regulations.

In conclusion, while **Hydroxy-PEG6-Boc** is a valuable tool in drug development, it must be handled with care, adhering to the safety precautions outlined in its Safety Data Sheet and this guide. The primary hazards are related to its irritant properties. For a complete safety profile,

further toxicological and ecotoxicological testing according to established international guidelines would be required.

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- To cite this document: BenchChem. [Navigating the Safety Profile of Hydroxy-PEG6-Boc: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608017#hydroxy-peg6-boc-safety-data-sheet-sds-information]

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